

Technical Guide: Physical Properties of 1,3,5-Trimethoxybenzene-d3

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Compound of Interest

Compound Name: 1,3,5-Trimethoxybenzene-d3

Cat. No.: B15558722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,3,5-Trimethoxybenzene-d3**, an isotopically labeled form of 1,3,5-Trimethoxybenzene. Given the limited availability of direct experimental data for the deuterated species, this document primarily presents the well-established physical properties of the non-labeled compound, 1,3,5-Trimethoxybenzene. These properties are expected to be nearly identical to those of its d3 analogue, with the notable exception of molecular weight. This guide also outlines a common synthesis protocol and illustrates the primary application of this compound as an internal standard in quantitative analysis.

Core Physical and Chemical Properties

1,3,5-Trimethoxybenzene-d3 is the deuterium-labeled version of 1,3,5-Trimethoxybenzene, where three hydrogen atoms on one of the methoxy groups have been replaced by deuterium. [1] This isotopic labeling is particularly useful for its application as a tracer or an internal standard in quantitative analyses using techniques like NMR, GC-MS, or LC-MS.[1]

The physical characteristics of **1,3,5-Trimethoxybenzene-d3** are expected to closely mirror those of its non-deuterated counterpart. The primary distinction lies in their respective

molecular weights.

Data Presentation: Physical Properties

The following table summarizes the key physical properties of 1,3,5-Trimethoxybenzene. These values serve as a reliable reference for the anticipated properties of **1,3,5-**

Trimethoxybenzene-d3.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ D ₃ O ₃	Calculated
Molecular Weight	171.21 g/mol	Calculated
Appearance	White to cream crystalline powder/solid	[2] [3] [4] [5]
Melting Point	50-54 °C	[2] [4] [6]
Boiling Point	255 °C	[2] [4] [7] [6]
Solubility	Insoluble in water. [4] [5] [8] Soluble in alcohol, DMSO, and other common organic solvents. [9] [10]	[4] [5] [8] [11] [9] [10]
Vapor Pressure	0.0239 mmHg at 25°C	[4]
Flash Point	186 °F (85.6 °C)	[4] [9]

Note: Except for the Molecular Formula and Molecular Weight of the d3 compound, all other properties are for the non-deuterated 1,3,5-Trimethoxybenzene.

Experimental Protocols

Synthesis of 1,3,5-Trimethoxybenzene

A common method for the synthesis of 1,3,5-Trimethoxybenzene involves the methylation of phloroglucinol.[\[1\]](#)[\[12\]](#) To produce the d3 isotopologue, a deuterated methylating agent would be utilized.

Protocol: Methylation of Phloroglucinol

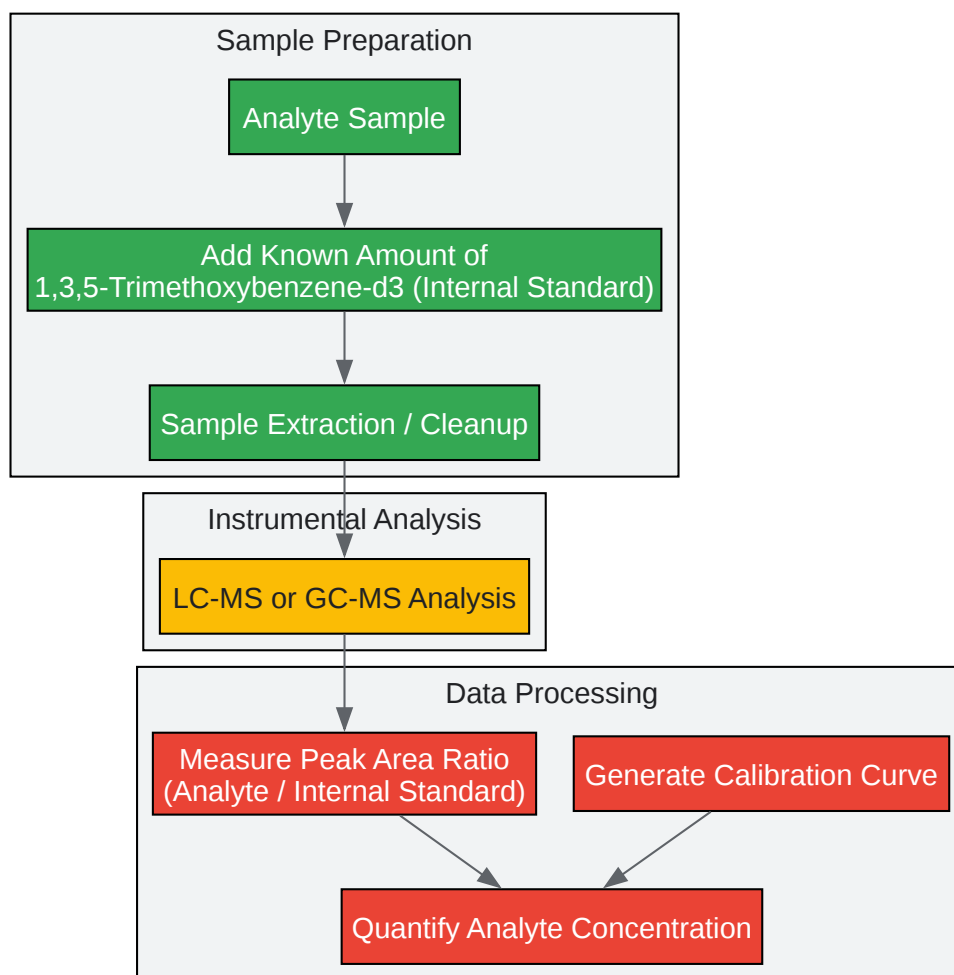
- **Reaction Setup:** A solution of anhydrous phloroglucinol (0.05 mole) in 100 ml of dry acetone is prepared in a flask suitable for reflux.
- **Addition of Reagents:** To this solution, dimethyl sulfate (0.165 mole) and ignited potassium carbonate (40 g) are added. For the synthesis of the d3 compound, deuterated dimethyl sulfate ($(\text{CD}_3)_2\text{SO}_4$) would be substituted.
- **Reflux:** The mixture is refluxed for 6 hours under anhydrous conditions.
- **Filtration:** After cooling, the mixture is filtered to remove the inorganic salts. The collected salts are washed with hot acetone.
- **Distillation and Extraction:** The combined acetone solutions are distilled to remove the solvent. The resulting residue is macerated with crushed ice and then extracted with ether.
- **Washing and Drying:** The ether extracts are washed with a 5% sodium hydroxide solution and then with water. The organic layer is subsequently dried over anhydrous sodium sulfate.
- **Final Purification:** The ether is removed by distillation to yield 1,3,5-Trimethoxybenzene.^[7]
^[12]

Mandatory Visualization

Experimental Workflow: Use as an Internal Standard

1,3,5-Trimethoxybenzene-d3 is frequently employed as an internal standard in quantitative mass spectrometry to ensure accuracy and precision by correcting for variations during sample preparation and analysis.

Workflow for Quantitative Analysis using 1,3,5-Trimethoxybenzene-d3 as an Internal Standard



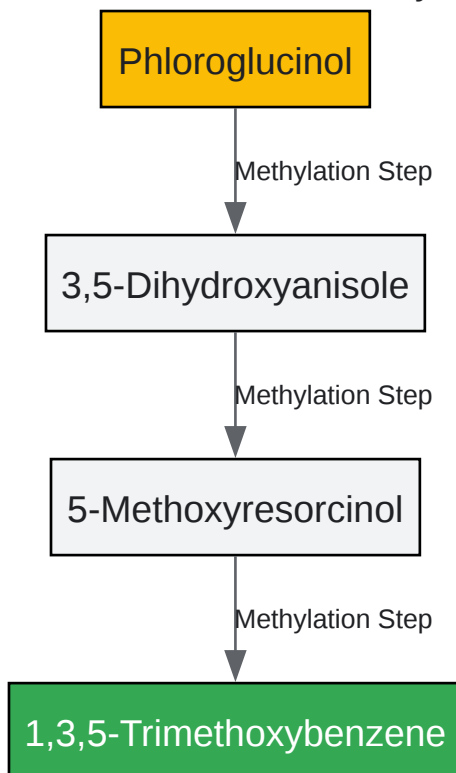
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Caption: Workflow for quantitative analysis using an internal standard.

Biosynthesis Pathway of 1,3,5-Trimethoxybenzene

In certain plant species, such as *Rosa chinensis*, 1,3,5-Trimethoxybenzene is a key volatile component synthesized from phloroglucinol through a series of methylation steps.[1]

Biosynthesis of 1,3,5-Trimethoxybenzene



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Caption: Biosynthesis pathway from phloroglucinol.

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